

Application Notes and Protocols for 2,4-Dichloro-6-methylbenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2,4-Dichloro-6-methylbenzonitrile*

Cat. No.: *B067412*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and storage of **2,4-Dichloro-6-methylbenzonitrile** (CAS No. 175277-98-2). The information is compiled from various safety data sheets (SDS) of the compound and its structural analogs. It is imperative to consult the specific SDS provided by the supplier before use and to conduct a thorough risk assessment for any planned experimental work.

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of **2,4-Dichloro-6-methylbenzonitrile** and related compounds. Data for the exact compound is limited, and information from structurally similar chemicals is provided for guidance and should be used with caution.

Property	Value	Source Compound
Molecular Formula	C ₈ H ₅ Cl ₂ N	2,4-Dichloro-6-methylbenzonitrile[1]
Appearance	Solid (form not specified)	2,4-Dichloro-6-methylbenzonitrile[2]
Melting Point	83-85 °C	2-Chloro-6-methylbenzonitrile
Boiling Point	143 °C @ 38 mm Hg	2-Chloro-6-methylbenzonitrile
Solubility	Low water solubility is likely	4-Amino-3-chloro-5-methylbenzonitrile[3]
Vapor Pressure	No data available	-
Vapor Density	No data available	-

Toxicological Data

2,4-Dichloro-6-methylbenzonitrile is classified as harmful. The following table summarizes its GHS classification and available toxicological data. Quantitative toxicity data for this specific compound is not readily available; therefore, classification is based on data from suppliers and information on similar compounds.

Hazard Classification	Category	Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[5]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[5]
Carcinogenicity	No data available	Not listed by IARC, ACGIH, NTP, or OSHA as a carcinogen[6]

LD50/LC50 Data: Specific LD50/LC50 data for **2,4-Dichloro-6-methylbenzonitrile** is not available. For the related compound 2,4-Dichloronitrobenzene, the acute oral LD50 in rats is 990 mg/kg, and the acute dermal LD50 in rats is 921 mg/kg[7]. This information should be used for initial risk assessment purposes only.

Experimental Protocols

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted to determine the appropriate level of PPE. The following are minimum requirements:

- Eye/Face Protection: Wear chemical safety goggles and a face shield where splashing is possible[6][8].
- Skin Protection:
 - Gloves: Wear impervious gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after use[6][9].
 - Clothing: A complete suit protecting against chemicals or a lab coat should be worn.[6] For significant exposure risk, chemical-resistant overalls may be necessary[10].

- Respiratory Protection: Use in a well-ventilated area. If dust or aerosols are generated, use a NIOSH-approved respirator with an appropriate particulate filter (e.g., P95) or an organic vapor/acid gas cartridge, depending on the nature of the operation[6].

Safe Handling Protocol

- Preparation:
 - Ensure a safety shower and eye wash station are readily accessible.[5]
 - Work in a designated area, preferably within a chemical fume hood, to ensure adequate ventilation.[5]
 - Keep all sources of ignition away from the handling area.
- Handling:
 - Avoid contact with skin, eyes, and clothing.[5]
 - Avoid the formation of dust and aerosols.[6]
 - Do not eat, drink, or smoke when using this product.[3]
 - Wash hands thoroughly after handling.[5]
- Post-Handling:
 - Clean the work area thoroughly after use.
 - Contaminated clothing should be removed and washed before reuse.[11]

Storage Protocol

- Container: Keep the container tightly closed in a dry and well-ventilated place.[3][12]
- Temperature: Some sources recommend refrigeration, while others suggest room temperature storage.[6][12] Always follow the supplier's specific storage recommendations.
- Incompatible Materials: Store away from strong oxidizing agents.[9][12]

Spill Response Protocol

- Immediate Actions:
 - Evacuate personnel from the spill area.[6]
 - Ensure adequate ventilation.
 - Remove all sources of ignition.
- Containment and Cleanup:
 - Wear appropriate PPE as described in section 3.1.
 - For solid spills, avoid dust formation.[12] Sweep up and shovel the material into a suitable, labeled container for disposal.[3][12]
 - Prevent the product from entering drains.[5]
- Decontamination:
 - Clean the spill area thoroughly with a suitable solvent or detergent and water.

Waste Disposal Protocol

- General: Dispose of waste material in accordance with local, state, and federal regulations. [11]
- Chemical Waste: Unused or contaminated product should be disposed of as hazardous waste.[13][14] Contact a licensed professional waste disposal service.[6]
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[6] Do not reuse empty containers.

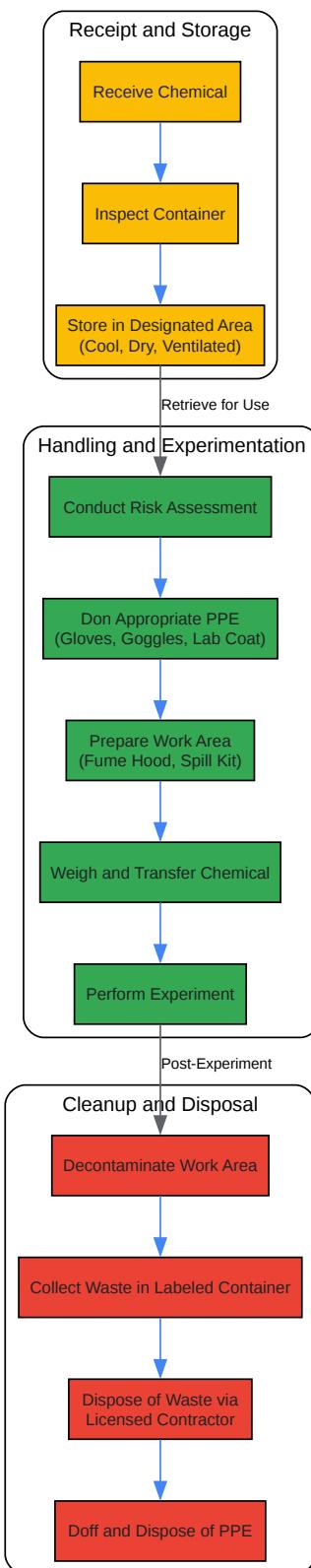
First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[15]

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[3][9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[9][15]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][9]

Workflow and Pathway Diagrams

The following diagrams illustrate the safe handling workflow for **2,4-Dichloro-6-methylbenzonitrile**.



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Caption: Safe handling workflow for **2,4-Dichloro-6-methylbenzonitrile**.

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